

GC-MS fragmentation pattern of methyl 2-hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name: *cis-Methyl 2-hydroxycyclohexanecarboxylate*

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An In-depth Technical Guide to the GC-MS Fragmentation Pattern of Methyl 2-hydroxycyclohexanecarboxylate

Introduction: Decoding Molecular Structure with Electron Ionization

Gas Chromatography-Mass Spectrometry (GC-MS) stands as a cornerstone analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds. The power of GC-MS lies in its coupling of a gas chromatograph's high-resolution separation capability with the mass spectrometer's ability to provide detailed structural information. In the electron ionization (EI) source of a mass spectrometer, molecules are bombarded with high-energy electrons (typically 70 eV), leading to the formation of a positively charged molecular ion ($M^{+\bullet}$) and subsequent fragmentation.^[1] This fragmentation is not random; it follows predictable chemical pathways governed by the molecule's structure, functional groups, and the stability of the resulting fragment ions. The resulting mass spectrum serves as a molecular "fingerprint," which, when correctly interpreted, can definitively identify a compound.

This guide provides a detailed analysis of the EI fragmentation pattern of methyl 2-hydroxycyclohexanecarboxylate ($C_8H_{14}O_3$, Molecular Weight: 158.19 g/mol).^{[2][3]} We will explore the characteristic fragmentation pathways, compare its mass spectrum to that of a related compound to highlight diagnostic ions, and provide a robust experimental protocol for its analysis.

Core Fragmentation Mechanisms in Cyclic Hydroxy Esters

The fragmentation of methyl 2-hydroxycyclohexanecarboxylate is dictated by the interplay between its three key structural features: the cyclohexane ring, the hydroxyl (-OH) group, and the methyl ester (-COOCH₃) group. The primary fragmentation reactions for such compounds include:

- **Alpha-Cleavage (α -Cleavage):** This is the cleavage of a bond adjacent to a functional group (like a carbonyl or hydroxyl group). The charge is typically retained by the fragment containing the heteroatom.^{[4][5]}
- **Neutral Loss:** The elimination of small, stable neutral molecules is a very common pathway. For this analyte, the loss of water (H₂O) from the hydroxyl group and the loss of a methoxy radical ($\bullet OCH_3$) or methanol (CH₃OH) from the ester group are highly probable.^{[6][7]}
- **Ring Opening and Cleavage:** The cyclic structure can undergo ring-opening after initial ionization, leading to a radical cation that can then fragment further through various cleavage pathways.^[4]

The Fragmentation Pattern of Methyl 2-hydroxycyclohexanecarboxylate

The mass spectrum of methyl 2-hydroxycyclohexanecarboxylate is characterized by several key fragments that provide definitive structural information. The molecular ion ($M^{+\bullet}$) is expected at a mass-to-charge ratio (m/z) of 158.

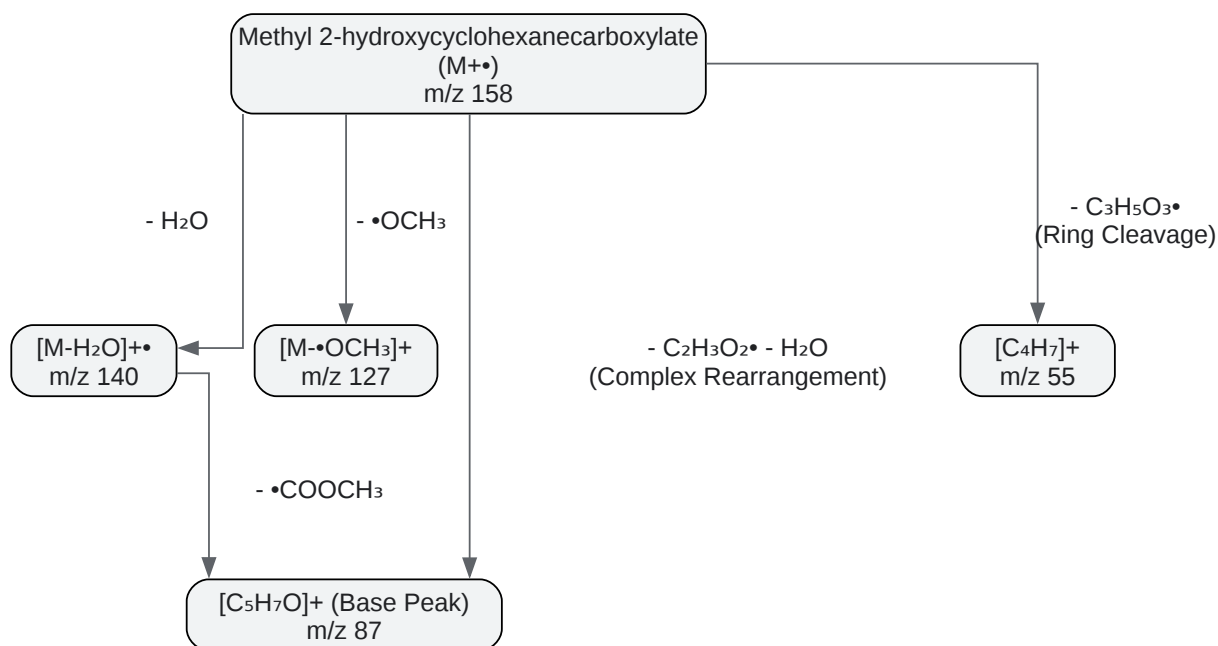
The most significant fragmentation pathways are detailed below and illustrated in the accompanying diagram.

Key Fragmentation Pathways:

- **Formation of the Base Peak (m/z 87):** The base peak, the most abundant ion in the spectrum, is observed at m/z 87.^[2] This fragment is formed through a characteristic reaction involving the hydroxyl and ester groups. The process is initiated by the loss of a water molecule (18 Da) from the molecular ion, followed by the loss of the carboxy methyl group ($\bullet\text{COOCH}_3$, 59 Da), or a concerted mechanism. A more likely pathway involves an initial alpha-cleavage between C1 and C2 of the ring, followed by rearrangement and loss of the side chain to form a stable, conjugated system.
- **Loss of Water (m/z 140):** A primary fragmentation event for alcohols is the elimination of a water molecule (18 Da).^[6] This results in a fragment ion at m/z 140 ($[\text{M}-\text{H}_2\text{O}]^{+\bullet}$). This ion is often of low abundance but is a key indicator of the presence of a hydroxyl group.
- **Loss of Methoxy Radical (m/z 127):** Cleavage of the O-CH₃ bond in the ester group results in the loss of a methoxy radical ($\bullet\text{OCH}_3$, 31 Da), yielding an acylium ion at m/z 127 ($[\text{M}-\bullet\text{OCH}_3]^+$). This is a common fragmentation for methyl esters.^[8]
- **Formation of m/z 55:** The fragment at m/z 55 is a common ion in the mass spectra of cyclohexyl derivatives.^[4] It corresponds to the C_4H_7^+ ion, formed after ring cleavage and subsequent fragmentation. Its high intensity suggests it is a very stable fragment.^[2]

Visualizing the Fragmentation

The following diagram illustrates the primary fragmentation pathways of methyl 2-hydroxycyclohexanecarboxylate upon electron ionization.



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Caption: Proposed EI fragmentation pathways for methyl 2-hydroxycyclohexanecarboxylate.

Data Summary: Mass Spectrum of Methyl 2-hydroxycyclohexanecarboxylate

The following table summarizes the key ions observed in the electron ionization mass spectrum of the target analyte.

m/z	Relative Intensity	Proposed Fragment Ion	Structural Information Gained
158	Low	$[C_8H_{14}O_3]^{+\bullet}$ (Molecular Ion)	Confirms molecular weight.
140	Low	$[M-H_2O]^{+\bullet}$	Indicates presence of a hydroxyl group.
127	Moderate	$[M-\bullet OCH_3]^+$	Indicates presence of a methyl ester.
87	100% (Base Peak)	$[C_5H_7O]^+$	Characteristic fragment for this structure. [2]
55	High	$[C_4H_7]^+$	Suggests a cyclohexyl ring origin. [2]

Comparative Analysis: Highlighting Diagnostic Ions

To understand the specific contribution of the hydroxyl group to the fragmentation pattern, it is instructive to compare the mass spectrum of methyl 2-hydroxycyclohexanecarboxylate with that of methyl cyclohexanecarboxylate ($C_8H_{14}O_2$, MW=142).

Feature	Methyl 2-hydroxycyclohexanecarboxylate	Methyl cyclohexanecarboxylate[9]	Comparison Insight
Molecular Ion ($M^{+\bullet}$)	m/z 158	m/z 142	The 16 Da difference corresponds to the oxygen atom of the hydroxyl group.
Loss of Water	m/z 140 ($[M-18]^{+\bullet}$)	Absent	This fragment is a diagnostic ion for the hydroxyl group.
Loss of Methoxy	m/z 127 ($[M-31]^+$)	m/z 111 ($[M-31]^+$)	Both show this loss, but the resulting fragment differs by 16 Da.
Base Peak	m/z 87	m/z 81 or 55	The base peak at m/z 87 is unique and highly characteristic of the 2-hydroxy isomer.

This comparison clearly demonstrates that fragments resulting from the loss of water (m/z 140) and the unique base peak (m/z 87) are definitive indicators for the presence and position of the hydroxyl group in methyl 2-hydroxycyclohexanecarboxylate.

Experimental Protocol for GC-MS Analysis

This section provides a validated, step-by-step protocol for the analysis of methyl 2-hydroxycyclohexanecarboxylate. The methodology is based on established practices for similar analytes.[9]

Sample Preparation

Proper sample preparation is critical for accurate and reproducible results.

- **Solvent Selection:** Dissolve the sample in a high-purity volatile solvent such as ethyl acetate or dichloromethane.

- **Concentration:** Prepare a stock solution of approximately 1 mg/mL. For analysis, dilute this solution to a working concentration of 1-10 µg/mL.
- **Filtration:** If the sample contains particulates, filter it through a 0.22 µm syringe filter to prevent contamination of the GC inlet and column.
- **Vialing:** Transfer the final solution into a 1.5 mL glass autosampler vial.

Note on Derivatization: For some applications, derivatization of the hydroxyl group (e.g., silylation) may be performed to improve peak shape and thermal stability, though it is not strictly necessary for identification.[\[10\]](#)

GC-MS Instrumentation and Parameters

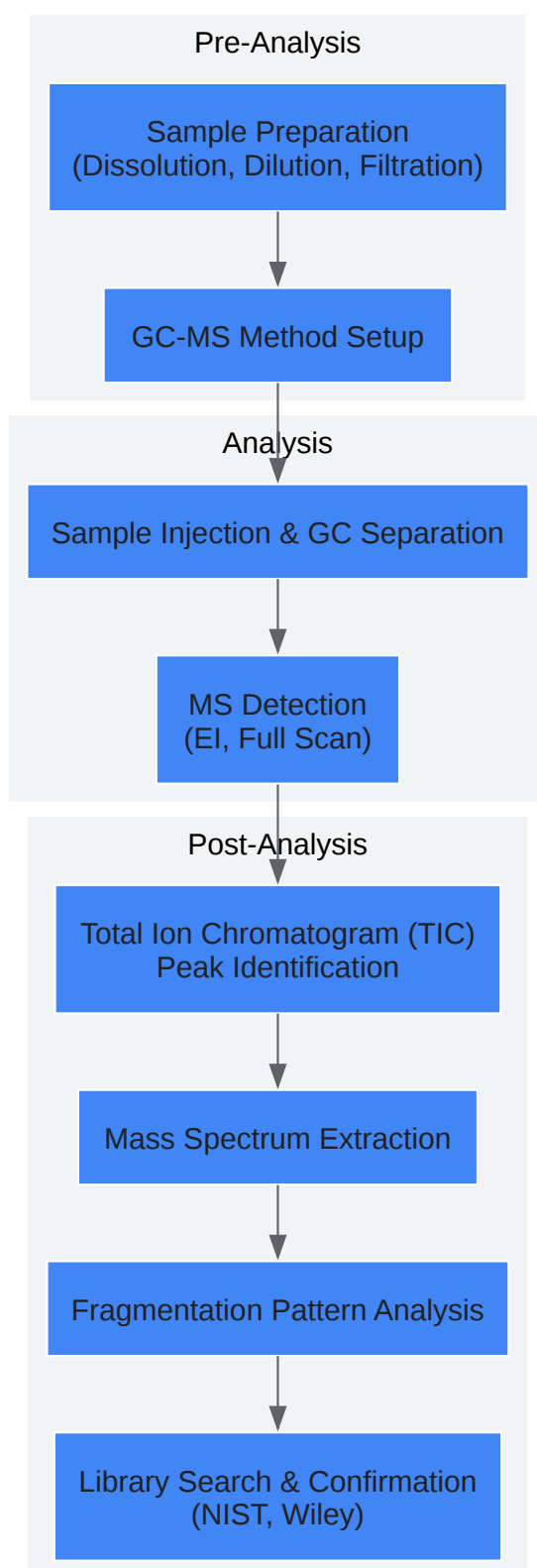
The following parameters are recommended for robust analysis.

Parameter	Recommended Setting	Rationale
Gas Chromatograph (GC)		
Column	DB-5ms or HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness)[9]	A non-polar column providing excellent separation for a wide range of analytes.
Carrier Gas	Helium at a constant flow of 1.0 mL/min[9]	Inert gas providing good chromatographic efficiency.
Inlet Temperature	250 °C[9]	Ensures rapid and complete volatilization of the sample.
Injection Mode	Split (e.g., 50:1) or Splitless	Split mode for concentrated samples to avoid column overload; Splitless for trace analysis.
Injection Volume	1 µL	Standard volume for most applications.
Oven Program	Initial 70°C (2 min), ramp 15°C/min to 280°C (hold 5 min)[9]	A general-purpose program that effectively separates medium-volatility compounds.
Mass Spectrometer (MS)		
Ionization Mode	Electron Ionization (EI) at 70 eV[9]	Standard energy for generating reproducible fragmentation and library matching.
Mass Range	m/z 40-400	Covers the molecular ion and all expected major fragments. [9]
Ion Source Temp.	230 °C[9]	Prevents condensation of analytes while minimizing thermal degradation.
Transfer Line Temp.	280 °C[9]	Ensures efficient transfer of analytes from the GC to the

MS without cold spots.

Data Analysis Workflow

The following workflow ensures accurate identification of the target compound.



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Caption: Standard workflow for GC-MS analysis and compound identification.

Conclusion

The electron ionization mass spectrum of methyl 2-hydroxycyclohexanecarboxylate provides a wealth of structural information. The fragmentation pattern is dominated by pathways characteristic of its constituent functional groups, including the loss of water from the hydroxyl group and cleavage of the ester moiety. The formation of a unique and abundant base peak at m/z 87, along with the diagnostic ion at m/z 140, allows for its unambiguous differentiation from structurally similar compounds like methyl cyclohexanecarboxylate. By employing the detailed experimental protocol provided, researchers, scientists, and drug development professionals can achieve reliable and accurate identification of this compound, leveraging the power of GC-MS fragmentation analysis.

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